

Application Notes: ZONYL FS-300 in Self-Healing Electroluminescent Fibres

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Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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1. Introduction ZONYL FS-300 is a fluorosurfactant that plays a critical multi-functional role in the development of advanced, self-healing electroluminescent (EL) fibres, known as SHINE (Scalable Hydrogel-clad Ionotronic Nickel-core Electroluminescent) fibres [1]. Its incorporation into the fluoropolymer matrix is essential for achieving the self-healing property across all fibre layers, a key challenge in fibre-shaped electronics. Furthermore, the unique properties of this fibre system enable applications in soft robotics and interactive displays, combining omnidirectional magnetic actuation with light emission [1].

2. Material Specifications and Role of ZONYL FS-300 ZONYL FS-300 is a synthetic fluorosurfactant designed to significantly reduce the surface tension of liquids. In the context of SHINE fibres, it is not used in its raw, aqueous form but is integrated into the solid polymer composites that constitute the fibre's core and EL layer [1] [2] [3].

- **Molecular Formula:** $RfCH_2CH_2O(CH_2CH_2O)_xH$ [2] [3]
- **CAS Number:** 197664-69-0 [2] [3]
- **Typical Purity:** ~25% solids in H₂O (as supplied) [2]

Table 1: Quantitative Data for SHINE Fibre Composites Containing ZONYL FS-300

Fibre Layer	Composite Composition (wt/wt)	Key Function of ZONYL FS-300	Critical Process Parameters
Ni Electrode Core	Ni microparticles / PVDF-HFP = 60/40 [1]	Plasticizer & self-healing promoter [1]	Flow rate: 10 μ L/min [1]
EL Dielectric Interlayer	ZnS phosphor / PVDF-HFP = 67/33 [1]	Plasticizer & self-healing promoter [1]	Flow rate: 10 μ L/min [1]

3. Detailed Experimental Protocols

Protocol 1: Fabrication of Self-Healing Bilayer Coaxial Fibre (Ni/PVDF-HFP @ ZnS/PVDF-HFP) This protocol describes the coaxial wet-spinning process for creating the fibre's core and electroluminescent layer [1].

- **Materials**

- **Polymer Matrix:** Poly(vinylidene fluoride-co-hexafluoropropylene) (PVDF-HFP)
- **Conductive Filler:** Nickel (Ni) microparticles
- **Phosphor:** Zinc sulphide (ZnS) microparticles
- **Additive:** **ZONYL FS-300** fluorosurfactant
- **Solvent:** Acetone
- **Coagulation Bath:** Deionized water

- **Equipment**

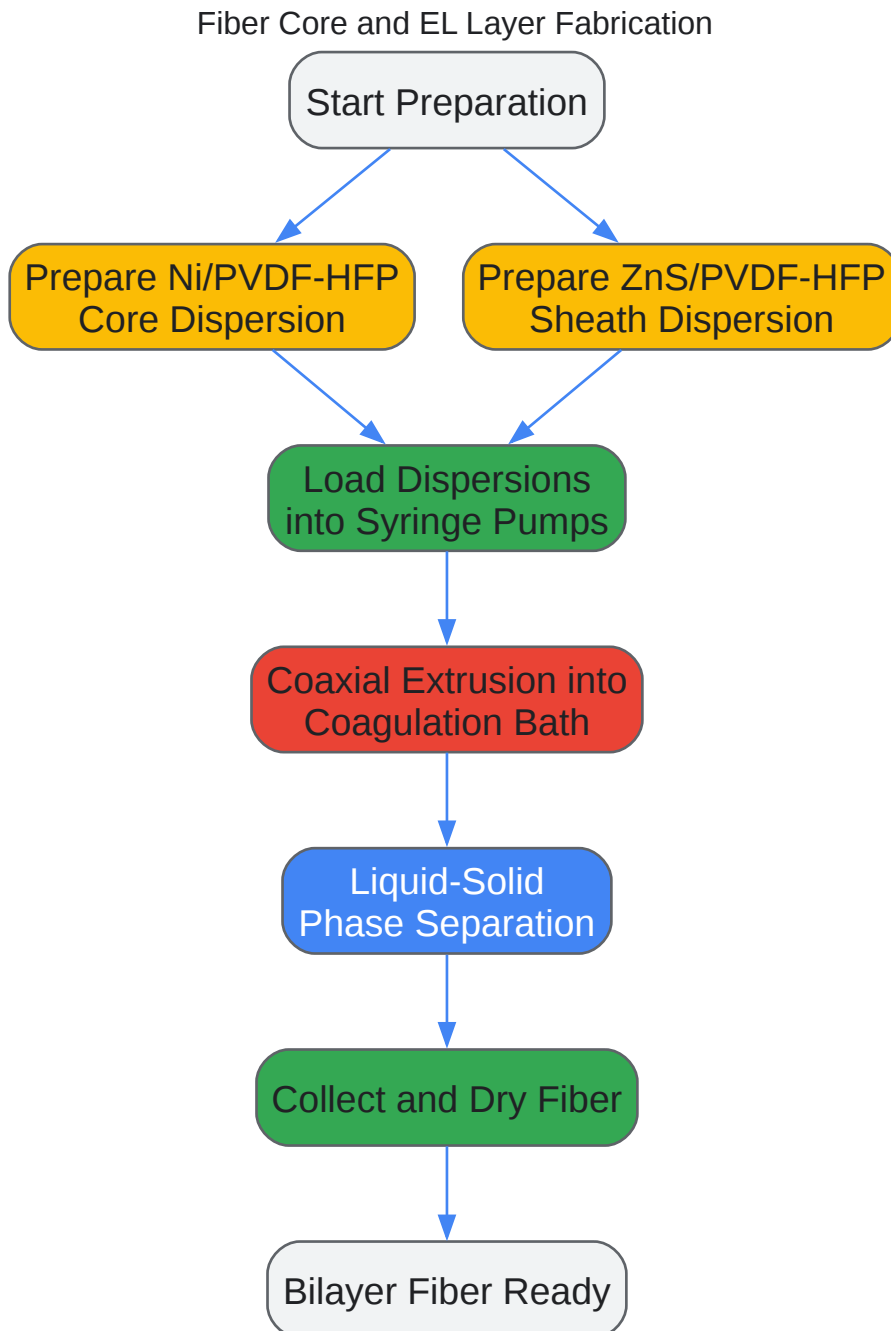
- Customized coaxial nozzle for wet-spinning
- Syringe pumps for precise dispersion feeding
- Coagulation bath container
- Fibre winding and collection system (e.g., reel-to-reel)

- **Step-by-Step Procedure**

- **Dispersion Preparation:** Prepare two separate dispersions in acetone. a. **Core Dispersion:** Mix Ni microparticles and PVDF-HFP at a 60/40 weight ratio. Incorporate a small amount of **ZONYL FS-300** into the mixture [1]. b. **Sheath Dispersion:** Mix ZnS phosphor microparticles and PVDF-HFP at a 67/33 weight ratio. Also incorporate a small amount of **ZONYL FS-300** [1].
- **Loading and Extrusion:** Load each dispersion into separate syringes. Use syringe pumps to feed the core dispersion (10 μ L/min) and the sheath dispersion (10 μ L/min) into the inner and outer channels of the coaxial nozzle, respectively [1].

- **Coagulation:** Extrude the combined dispersions directly into a deionized water coagulation bath. The miscibility of acetone with water causes rapid liquid-solid phase separation, solidifying the dispersions into a compact, bilayer coaxial fibre [1].
- **Collection:** Continuously collect the solidified fibre using a reel-to-reel system. Allow the fibre to dry completely before proceeding to the next coating step [1].

The following diagram illustrates the fabrication workflow for the self-healing bilayer coaxial fibre.



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Protocol 2: Coating with Self-Healing Transparent Hydrogel Electrode This protocol covers the application of the outer ionic conductor electrode via ion-induced gelation [1].

- **Materials**

- **Hygroscopic Hydrogel Precursor:** A mixture of Polyvinyl Alcohol (PVA), Sodium Alginate (SA), Glycerol (Gly), and Lithium Chloride (LiCl).
- **Ion Source:** Calcium Chloride (CaCl₂) solution.
- **Substrate:** Dry Ni/PVDF-HFP @ ZnS/PVDF-HFP bilayer coaxial fibre from Protocol 1.

- **Equipment**

- Immersion baths or coating chambers.

- **Step-by-Step Procedure**

- **First Ion Dip:** Immerse the dry bilayer fibre into a calcium chloride (CaCl₂) solution. This pre-coats the fibre with calcium ions, which is critical for improving the wettability and adhesion of the subsequent hydrogel layer to the hydrophobic fluoropolymer surface [1].
- **Hydrogel Application:** Immediately transfer the fibre to a bath containing the hydrogel precursor solution (PVA-B/SA-C/LiCl/Gly). The calcium ions on the fibre surface will instantly trigger the gelation of sodium alginate, forming a uniform hydrogel coating around the fibre [1].
- **Second Ion Dip (Optional but Recommended):** Immerse the hydrogel-clad fibre into the calcium chloride solution again to further cross-link and strengthen the hydrogel matrix [1].
- **Drying:** Allow the hydrogel to dry to equilibrium water content under ambient conditions. This step reduces self-adhesion and improves the handling properties of the final SHINE fibre [1].

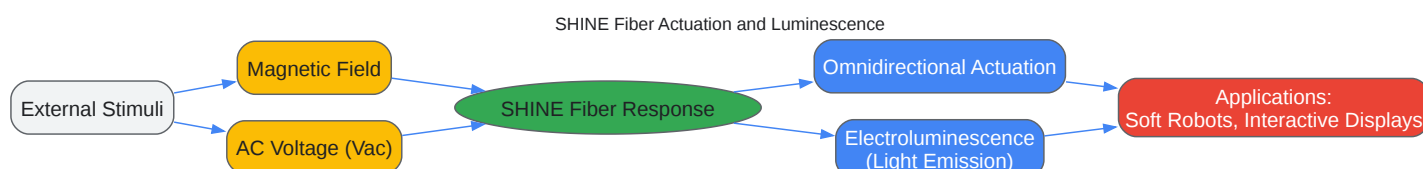
4. Performance and Characterization The performance of the final SHINE fibre is exceptional, with key metrics outlined in the table below.

Table 2: Performance Characteristics of Self-Healed SHINE Fibre

Performance Metric	Pristine Value	Post-Severance Self-Healing Performance	Testing Conditions
Luminance	Baseline	Recovers 98.6% of pristine luminance [1]	After being completely severed and self-healed
Luminance Stability	N/A	Maintains stable luminance for over 10 months [1]	Under ambient conditions after healing

Performance Metric	Pristine Value	Post-Severance Self-Healing Performance	Testing Conditions
Mechanical Stability	N/A	Stable under bending to a radius of ~5 mm [1]	After self-healing
Peak Luminance	1068 cd/m ² [1]	Not specified	At an AC electric field of 5.7 V/μm [1]

5. Application Workflow in Soft Robotics The following diagram illustrates how the multifunctional SHINE fibre operates in a soft robotic application, combining actuation and luminescence.



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To cite this document: Smolecule. [Application Notes: ZONYL FS-300 in Self-Healing Electroluminescent Fibres]. Smolecule, [2026]. [Online PDF]. Available at:

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